

2-Undecanone: A Comprehensive Technical Guide on its Discovery, Synthesis, and Biological Significance

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Compound of Interest

Compound Name: 2-Undecanone

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Foreword: **2-Undecanone**, a naturally occurring ketone, has garnered significant scientific interest due to its versatile applications, ranging from a potent insect repellent to a fragrance and flavoring agent. This technical guide provides a comprehensive overview of the discovery, history, and chemical properties of **2-Undecanone**. It details experimental protocols for its extraction from natural sources and its chemical synthesis, presents key quantitative data in structured tables, and elucidates its mechanism of action as an insect repellent through a detailed signaling pathway diagram. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields.

Introduction and Historical Perspective

2-Undecanone, also known as methyl nonyl ketone, is an organic compound with the chemical formula $C_{11}H_{22}O$.^[1] It is a colorless, oily liquid with a characteristic fruity, floral odor.^[2] Historically, **2-Undecanone** was first identified as a major constituent of the essential oil of rue (*Ruta graveolens*), a plant used in traditional medicine for centuries.^[3] Its presence has since been confirmed in a variety of other natural sources, including wild tomatoes, cloves, ginger, and bananas.^[3]

The primary impetus for the scientific investigation of **2-Undecanone** has been its remarkable insect-repelling properties. It is the active ingredient in several commercially available insect repellents and is considered a safer alternative to synthetic compounds like DEET.[1] Beyond its use in pest control, **2-Undecanone** is utilized in the fragrance and flavor industries.[2]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of **2-Undecanone** is presented in the table below, compiled from various sources. This data is crucial for its handling, formulation, and analytical identification.

Property	Value	References
IUPAC Name	Undecan-2-one	[4]
Synonyms	Methyl nonyl ketone, Rue ketone	[4]
CAS Number	112-12-9	[4]
Molecular Formula	C ₁₁ H ₂₂ O	[4]
Molecular Weight	170.29 g/mol	[4]
Appearance	Colorless oily liquid	[1]
Odor	Fruity, floral, waxy	[2]
Melting Point	15 °C	[4]
Boiling Point	231-232 °C	[5]
Density	0.825 g/mL at 25 °C	[5]
Solubility	Insoluble in water; soluble in organic solvents	[3]
Flash Point	89 °C (closed cup)	[4]
Vapor Density	5.9 (Air = 1)	[4]

Experimental Protocols

This section provides detailed methodologies for the extraction of **2-Undecanone** from a natural source, *Ruta graveolens*, and a common method for its chemical synthesis.

Extraction from *Ruta graveolens* by Steam Distillation

This protocol describes the extraction of the essential oil from the aerial parts of *Ruta graveolens*, of which **2-Undecanone** is a major component.

Materials and Equipment:

- Dried aerial parts of *Ruta graveolens*
- Steam distillation apparatus (including a still, condenser, and collection flask)
- Heating mantle
- Deionized water
- Anhydrous sodium sulfate
- Rotary evaporator
- Gas chromatograph-mass spectrometer (GC-MS)

Procedure:

- Preparation of Plant Material: The dried aerial parts of *Ruta graveolens* are coarsely ground to increase the surface area for efficient extraction.
- Steam Distillation:
 - The ground plant material (e.g., 500 g) is placed in the still of the steam distillation apparatus.
 - Deionized water is added to the boiling flask, and the apparatus is assembled.
 - The water is heated to boiling, and steam is passed through the plant material.^[6] The steam and volatile components, including **2-Undecanone**, are carried over to the condenser.

- The condensate (a mixture of water and essential oil) is collected in the collection flask.
- The distillation is continued for a set period (e.g., 3-4 hours) or until no more oil is observed in the condensate.[\[7\]](#)
- Isolation and Drying of the Essential Oil:
 - The collected condensate is transferred to a separatory funnel, and the aqueous and organic layers are allowed to separate.
 - The lower aqueous layer is drained, and the upper essential oil layer is collected.
 - The collected essential oil is dried over anhydrous sodium sulfate to remove any residual water.
- Solvent Removal and Yield Calculation:
 - If a solvent was used for extraction from the distillate, it is removed under reduced pressure using a rotary evaporator.
 - The final weight of the essential oil is recorded, and the yield is calculated as a percentage of the initial weight of the plant material.
- Analysis by GC-MS:
 - The chemical composition of the extracted essential oil is determined by GC-MS analysis.
 - GC Conditions (example):[\[8\]](#)
 - Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m film thickness)
 - Carrier Gas: Helium at a flow rate of 1 mL/min
 - Oven Temperature Program: Initial temperature of 50°C, ramped to 220°C at 3°C/min.
 - Injector Temperature: 250°C
 - MS Conditions (example):[\[8\]](#)

- Ionization Mode: Electron Impact (EI) at 70 eV
- Mass Range: m/z 40-500
- The identification of **2-Undecanone** is confirmed by comparing its mass spectrum and retention time with that of a known standard. The relative percentage of **2-Undecanone** in the essential oil is determined by the peak area normalization method.

Chemical Synthesis: Oxidation of 2-Undecanol

This protocol describes a common laboratory method for the synthesis of **2-Undecanone** via the oxidation of the corresponding secondary alcohol, 2-undecanol.[9]

Materials and Equipment:

- 2-Undecanol
- Pyridinium chlorochromate (PCC) or Dess-Martin periodinane
- Dichloromethane (anhydrous)
- Silica gel for column chromatography
- Hexane and ethyl acetate for elution
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (if heating is required)
- Separatory funnel
- Rotary evaporator
- NMR spectrometer, IR spectrometer, and GC-MS for product characterization

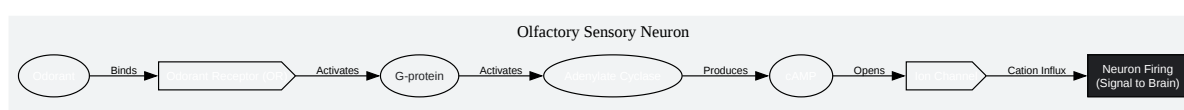
Procedure:

- Reaction Setup:
 - In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-undecanol (1 equivalent) in anhydrous dichloromethane.
- Addition of Oxidizing Agent:
 - Slowly add the oxidizing agent (e.g., PCC, 1.5 equivalents) to the stirred solution at room temperature. The reaction is typically exothermic.
- Reaction Monitoring:
 - Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (2-undecanol) is consumed.
- Work-up:
 - Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts or periodinane byproducts.
 - Wash the silica gel pad with additional diethyl ether.
 - Combine the organic filtrates and wash them successively with a saturated aqueous solution of sodium bicarbonate, water, and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification:
 - Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate).
- Characterization:
 - Characterize the purified **2-Undecanone** by NMR spectroscopy (^1H and ^{13}C), IR spectroscopy, and GC-MS to confirm its structure and purity. The expected spectroscopic data should be compared with literature values.

Mechanism of Action as an Insect Repellent

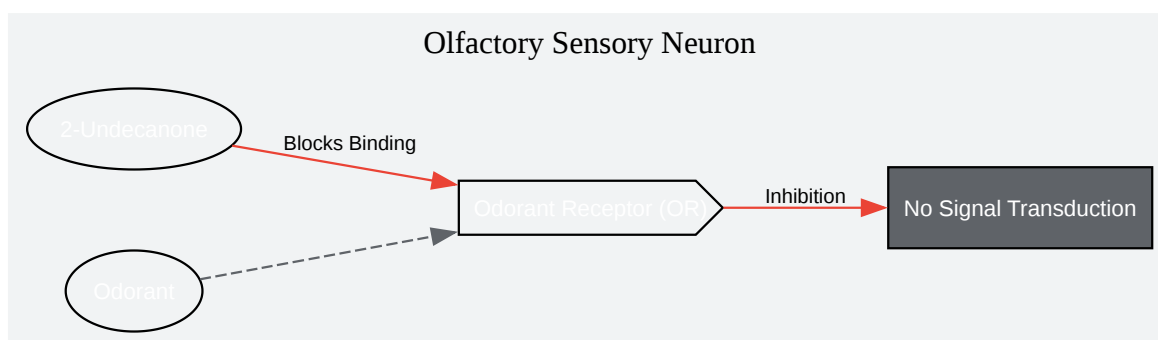
2-Undecanone exerts its repellent effect by interfering with the olfactory system of insects, particularly mosquitoes.^[10] It acts as an antagonist to specific odorant receptors (ORs), which are crucial for detecting chemical cues from the environment, including those from potential hosts.^[11]

The following diagrams illustrate the normal olfactory signaling pathway in an insect olfactory sensory neuron (OSN) and how **2-Undecanone** disrupts this process.



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Caption: Normal olfactory signal transduction in an insect.



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Caption: Inhibition of olfactory signaling by **2-Undecanone**.

As depicted, in a normal physiological state, odorant molecules bind to specific ORs on the dendrites of OSNs. This binding event triggers a conformational change in the receptor, leading

to the activation of a G-protein-coupled signaling cascade.[12] This cascade typically involves the production of second messengers, such as cyclic AMP (cAMP), which in turn open ion channels.[13] The resulting influx of cations depolarizes the neuron, generating an action potential that is transmitted to the brain, signaling the presence of the odorant.[14]

2-Undecanone disrupts this process by acting as a competitive antagonist at the OR.[11] It binds to the receptor, but instead of activating it, it blocks the binding of the natural odorant molecules. This inhibition prevents the initiation of the downstream signaling cascade, and consequently, the neuron does not fire. The insect's brain does not receive the signal indicating the presence of the host-related odor, leading to a repellent behavioral response.

Applications and Future Directions

The primary application of **2-Undecanone** is as an active ingredient in insect and animal repellents.[1] Its natural origin and lower toxicity compared to some synthetic alternatives make it an attractive option for consumer products. It is also used in the formulation of perfumes and flavorings to impart a fruity and floral character.[2]

Future research is likely to focus on several key areas:

- **Enhanced Formulations:** Developing new formulations of **2-Undecanone** with improved longevity and efficacy as an insect repellent.
- **Broader Spectrum of Activity:** Investigating the repellent activity of **2-Undecanone** against a wider range of insect pests.
- **Synergistic Effects:** Exploring the potential for synergistic effects when **2-Undecanone** is combined with other natural or synthetic repellent compounds.
- **Biosynthesis:** Investigating and optimizing the biosynthetic pathways for **2-Undecanone** production in microbial or plant-based systems as a sustainable alternative to chemical synthesis.

Conclusion

2-Undecanone is a multifaceted natural compound with a rich history and significant commercial and scientific importance. Its well-characterized insect-repelling properties, coupled

with its use in the fragrance and flavor industries, underscore its versatility. This technical guide has provided a detailed overview of its discovery, chemical properties, and methods for its isolation and synthesis. The elucidation of its mechanism of action at the molecular level, specifically its role as an antagonist of insect odorant receptors, provides a strong foundation for the rational design of new and improved insect repellent technologies. Continued research into this valuable natural product holds promise for the development of more effective and sustainable solutions for pest management and beyond.

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